

Yadanzioside G: A Technical Guide on its Pharmacological Properties and ADME Profile

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Compound of Interest

Compound Name: **Yadanzioside G**

Cat. No.: **B1682349**

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Introduction

Yadanzioside G is a naturally occurring quassinoid glycoside isolated from the seeds of *Brucea javanica* (L.) Merr., a plant with a long history in traditional Chinese medicine for treating various ailments, including cancer and inflammatory conditions. As a member of the quassinoid family, **Yadanzioside G** has garnered interest within the scientific community for its potential therapeutic applications. This technical guide provides a comprehensive overview of the current understanding of the pharmacological properties and the Absorption, Distribution, Metabolism, and Excretion (ADME) profile of **Yadanzioside G**, drawing upon available data and insights from closely related compounds.

Pharmacological Properties

The primary pharmacological activities attributed to **Yadanzioside G** and related quassinoids are its anticancer and anti-inflammatory effects.

Anticancer Activity

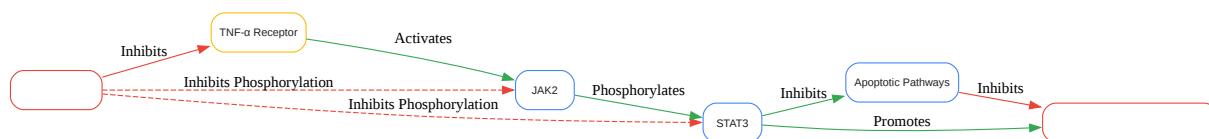
Quassinoids from *Brucea javanica*, including the yadanzioside family, have demonstrated significant cytotoxic effects against various cancer cell lines. While specific quantitative data for **Yadanzioside G** is limited in publicly available literature, the collective evidence for this class of compounds points towards potent anti-proliferative and pro-apoptotic activities.

Table 1: Summary of Anticancer Activity Data for **Yadanzioside G** and Related Quassinooids

Compound/Extract	Cell Line(s)	Activity Type	Reported IC50/Effect	Citation(s)
Yadanzioside G	Pancreatic adenocarcinoma	Cytotoxicity	Part of a mixture of seven quassinooids showing cytotoxic effects	
Yadanziolide A	Hepatocellular carcinoma (HepG2, LM-3)	Cytotoxicity, Anti-proliferative, Anti-migration, Anti-invasion	Significant inhibition at $\geq 0.1 \mu\text{M}$	
Bruceines A-M (from <i>B. javanica</i>)	Various cancer cell lines	Anticancer	Potential anticancer agents	[1][2]
Brucea javanica extract	S180 cells	Anti-proliferative	24.6% inhibition at high doses	[3]

Mechanism of Action:

The anticancer mechanism of action for yadanziosides and related quassinooids is believed to be multifactorial. For the closely related Yadanziolide A, the mechanism has been elucidated to involve the targeting of the TNF- α /STAT3 signaling pathway. By inhibiting the phosphorylation of JAK2 and STAT3, Yadanziolide A activates apoptotic pathways, leading to cancer cell death. It is plausible that **Yadanzioside G** exerts its anticancer effects through a similar mechanism.



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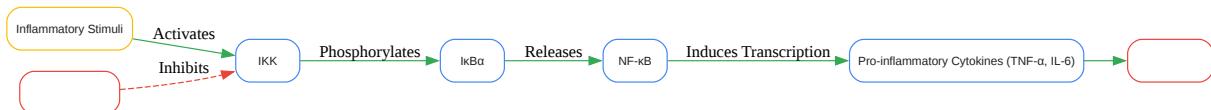
*Figure 1: Postulated Anticancer Signaling Pathway of **Yadanzioside G**.*

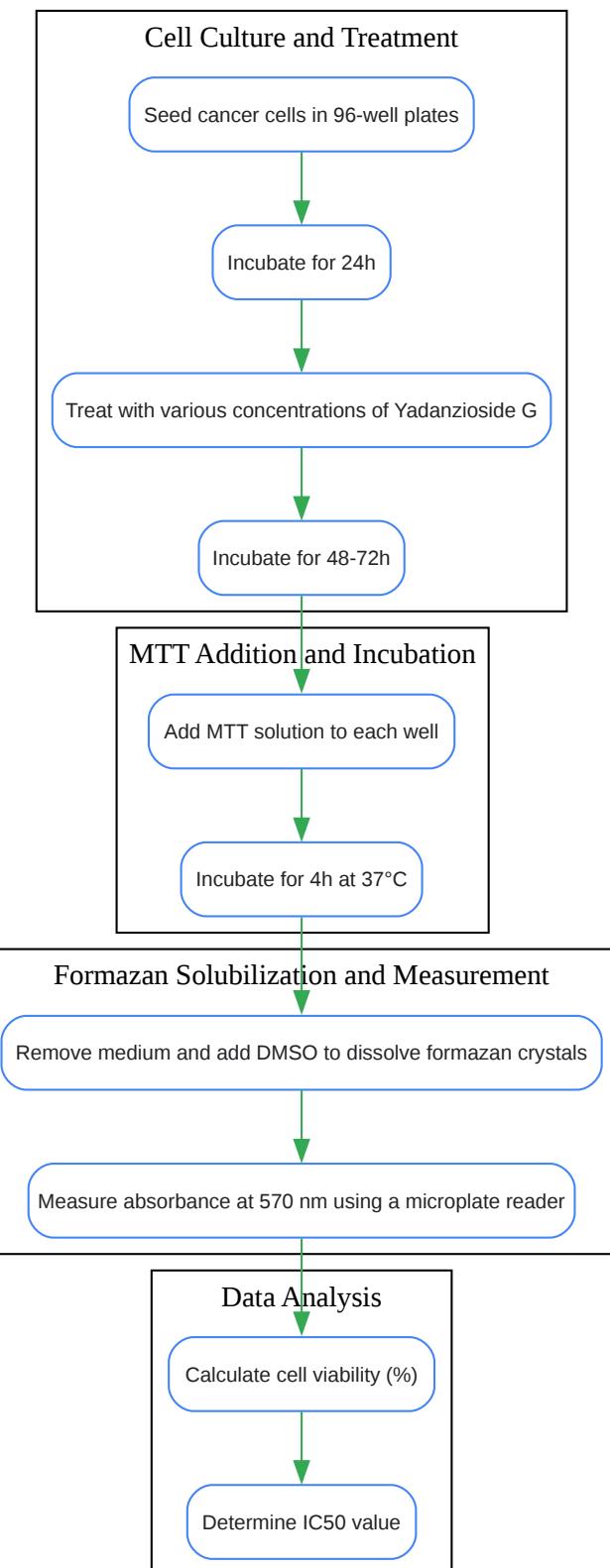
Anti-inflammatory Activity

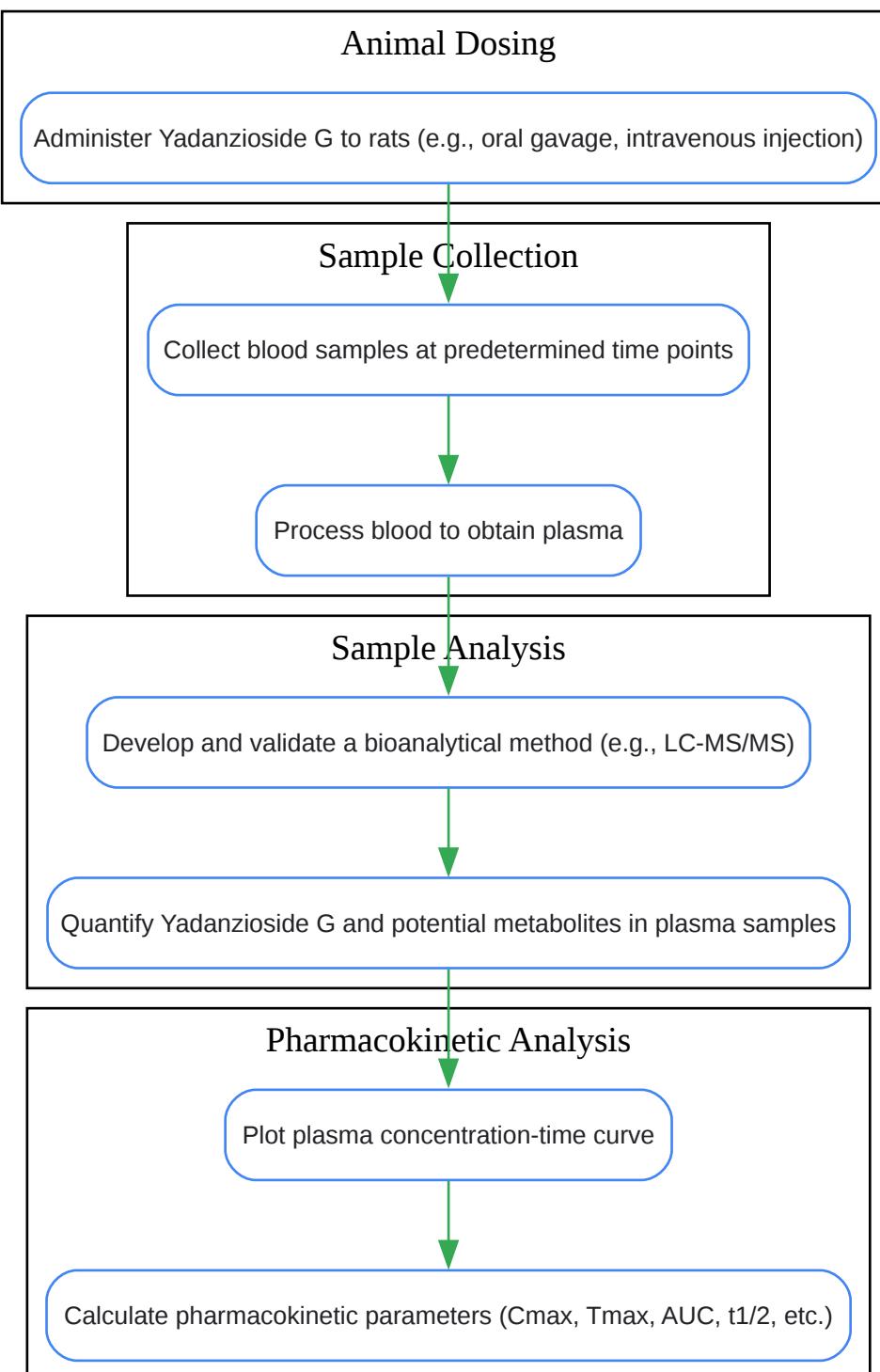
Brucea javanica has been traditionally used to treat inflammatory conditions, and modern pharmacological studies have begun to validate these uses by investigating its constituent compounds. While direct evidence for the anti-inflammatory activity of **Yadanzioside G** is not extensively documented, the known mechanisms of related quassinoids suggest a potential role in modulating inflammatory pathways.

Mechanism of Action:

The anti-inflammatory effects of quassinoids are often attributed to their ability to inhibit key inflammatory mediators and signaling pathways, such as the nuclear factor-kappa B (NF- κ B) pathway and the production of pro-inflammatory cytokines.





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